

Essential Safety and Logistical Information for Handling 3-m-Tolyloxy-propylamine

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Compound of Interest

Compound Name: 3-m-Tolyloxy-propylamine

Cat. No.: B1353649

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, operation, and disposal of **3-m-Tolyloxy-propylamine** (CAS No. 26646-51-5). The information is intended to supplement, not replace, your institution's established safety protocols and a thorough review of the full Safety Data Sheet (SDS).

Immediate Safety Concerns

Hazard Identification: **3-m-Tolyloxy-propylamine** is classified as an irritant.^{[1][2]} Acute effects may include irritation upon contact with skin, eyes, or if inhaled.^[1] It may be harmful if ingested.^[1] It is crucial to note that the health hazards of this chemical have not been fully investigated, warranting a cautious approach.

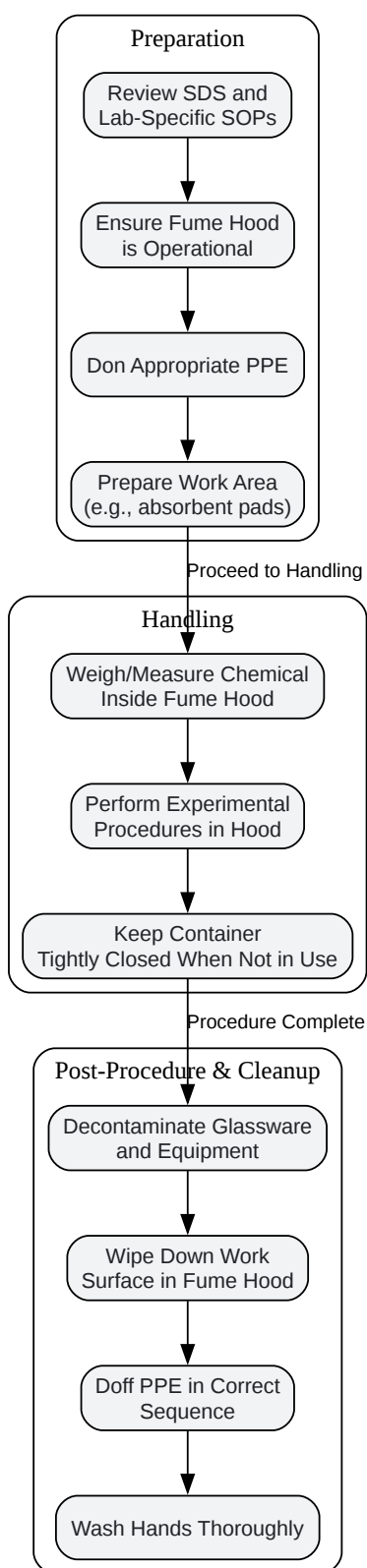
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-m-Tolyloxy-propylamine** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles	Protects against splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Prevents skin contact and irritation.
Body Protection	Lab coat or protective clothing	Shields skin from accidental splashes.
Foot Protection	Chemical-resistant boots or closed-toe shoes	Protects feet from spills.
Respiratory	Use only in a chemical fume hood	Ensures adequate ventilation and prevents inhalation of vapors. ^[1]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical to ensure safety during the handling and use of **3-m-Tolyloxy-propylamine**.



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References

- 1. umdearborn.edu [umdearborn.edu]
- 2. Ten Tips for Handling Hazardous Chemicals in a Lab | Lab Manager [labmanager.com]
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